

Application Notes and Protocols for Assessing Wnk1-IN-1 Efficacy

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Compound of Interest

Compound Name: *Wnk1-IN-1*

Cat. No.: *B10855055*

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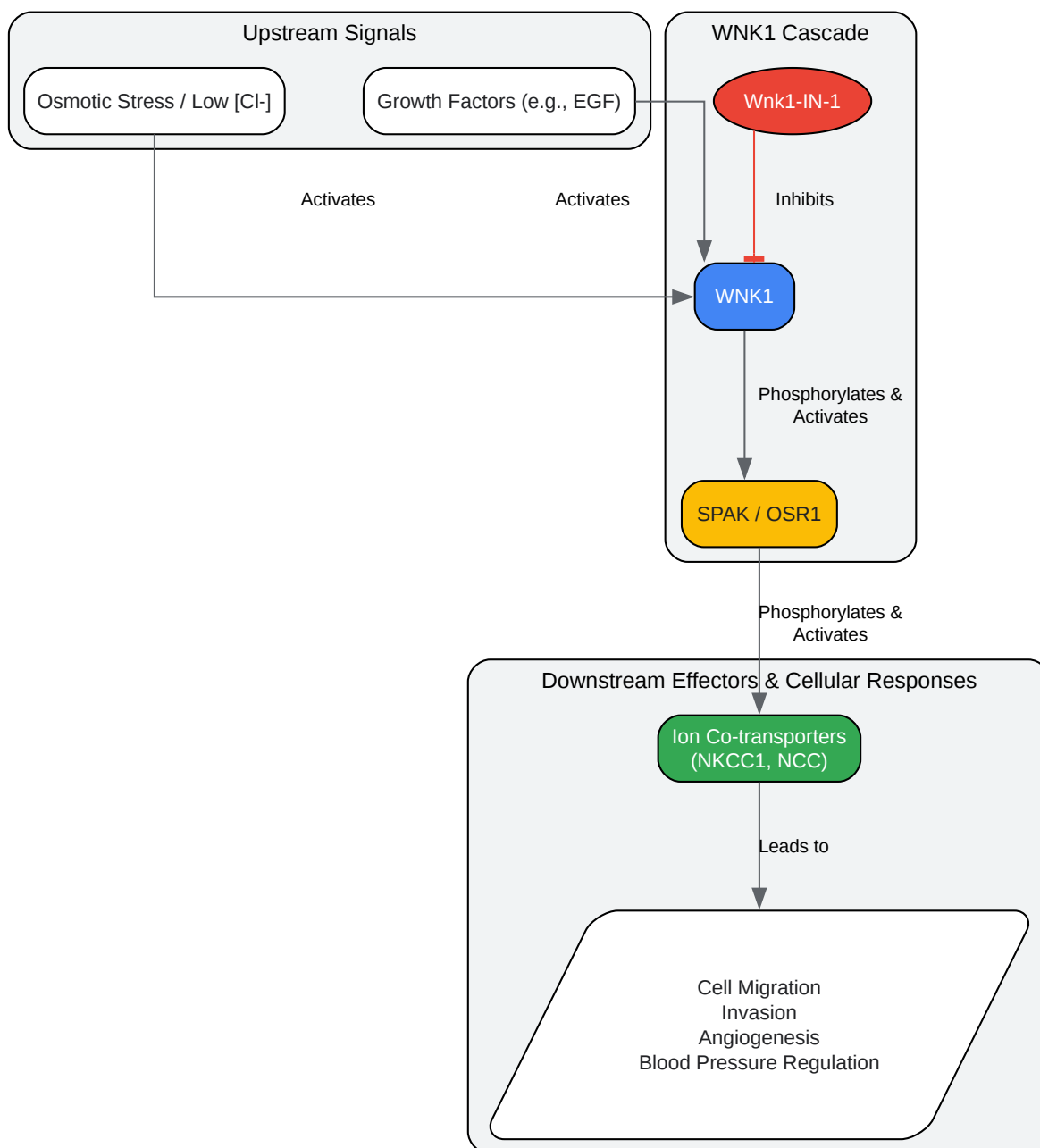
For Researchers, Scientists, and Drug Development Professionals

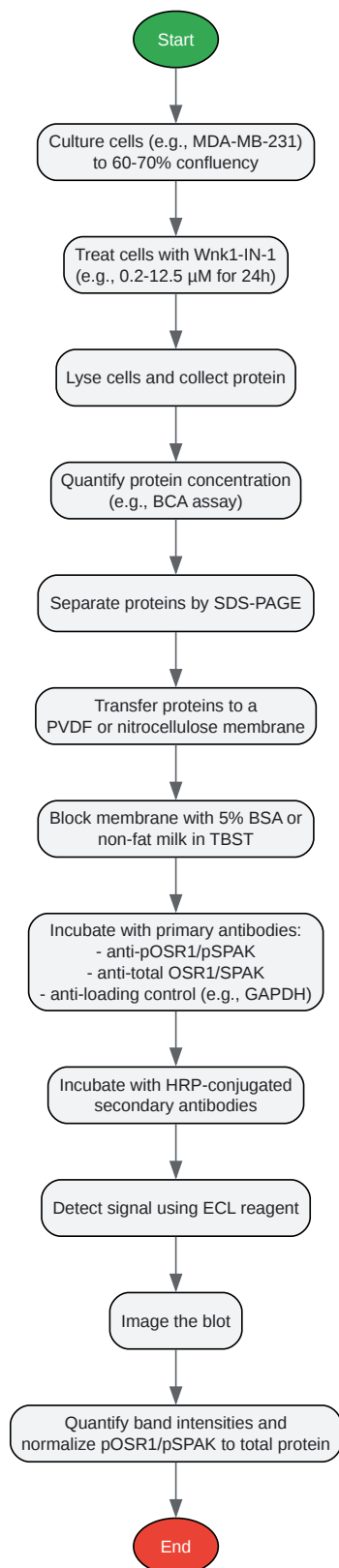
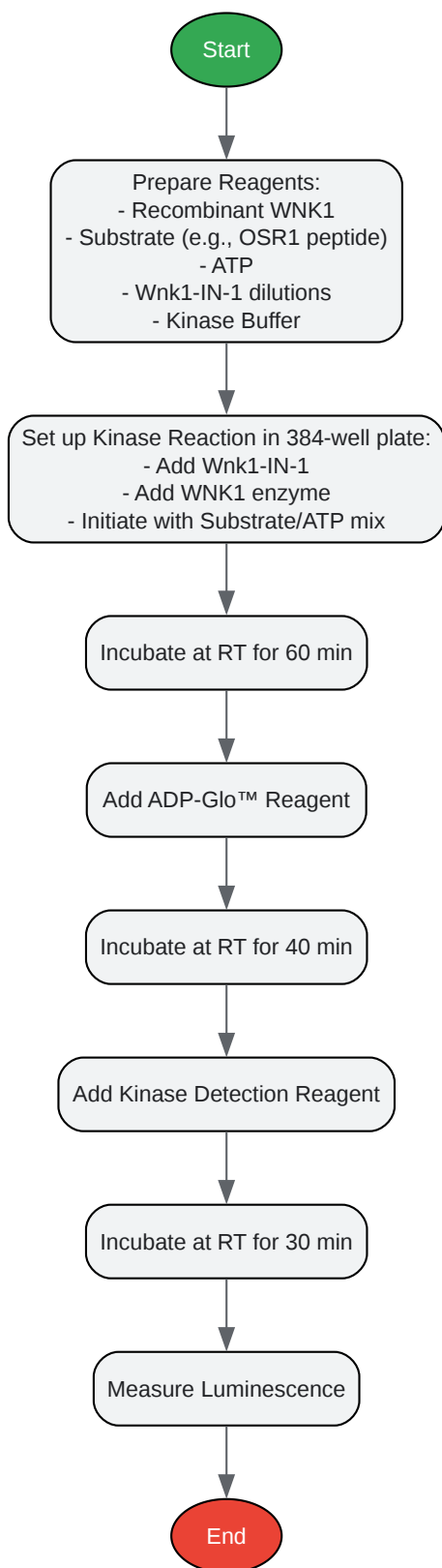
Introduction

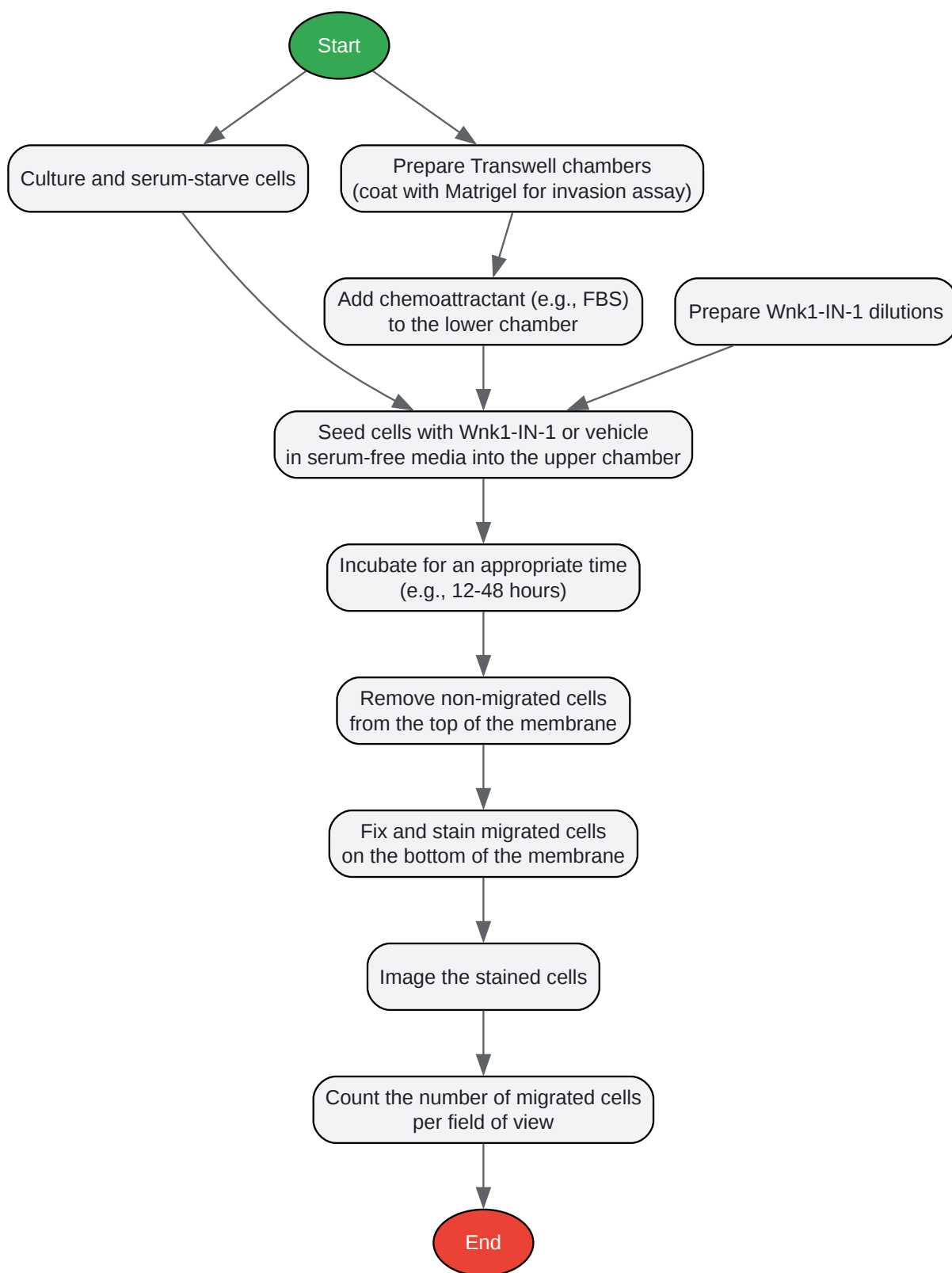
With-No-Lysine (WNK) kinases are a family of serine-threonine kinases that play a crucial role in regulating ion transport and cellular signaling pathways. WNK1, in particular, is a key regulator of blood pressure and has been implicated in cancer progression through its influence on cell migration, invasion, and angiogenesis. The WNK1 signaling cascade primarily involves the phosphorylation and activation of the downstream kinases OSR1 (Oxidative Stress Responsive Kinase 1) and SPAK (STE20/SPS1-related proline/alanine-rich kinase). These activated kinases then phosphorylate and regulate the activity of ion co-transporters such as the Na-K-Cl cotransporter (NKCC1) and the Na-Cl cotransporter (NCC).

Wnk1-IN-1 is a selective inhibitor of WNK1, making it a valuable tool for studying the physiological and pathological roles of WNK1.^[1] Assessing the efficacy of **Wnk1-IN-1** and other WNK1 inhibitors is critical for both basic research and therapeutic development. These application notes provide detailed protocols for biochemical, cell-based, and in vivo assays to characterize the efficacy of **Wnk1-IN-1**.

WNK1 Signaling Pathway







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References

- 1. Wnk1 kinase deficiency lowers blood pressure in mice: A gene-trap screen to identify potential targets for therapeutic intervention - PMC [pmc.ncbi.nlm.nih.gov]
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